

Comprehensive Safety and Handling Guide for 6-Isopropyl-2-methylpyrimidin-4-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Isopropyl-2-methylpyrimidin-4-amine

Cat. No.: B1317569

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety, handling, and disposal protocols for **6-Isopropyl-2-methylpyrimidin-4-amine** (CAS No. 95206-97-6). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

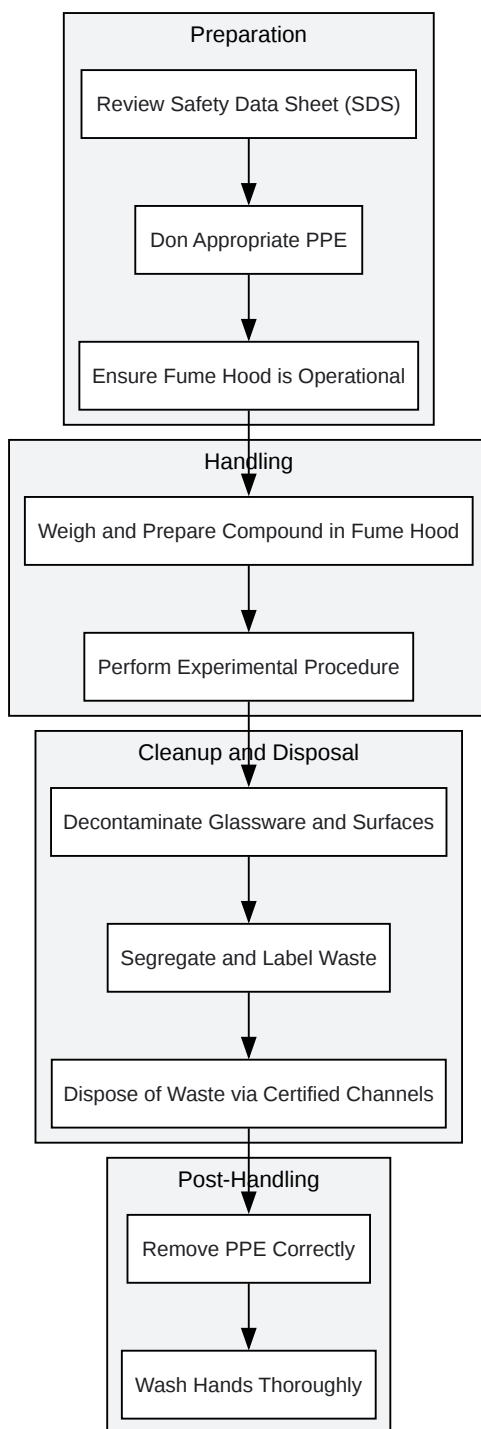
Based on available safety data for this compound and structurally similar chemicals, **6-Isopropyl-2-methylpyrimidin-4-amine** is anticipated to be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation. The following personal protective equipment is mandatory when handling this substance.

| Protection Type | Required PPE | Specifications & Rationale |
|---------------------------|--|--|
| Eye and Face Protection | Safety Goggles or a Face Shield | Must be worn at all times to prevent contact with eyes. In situations with a higher risk of splashing, a face shield should be used in conjunction with goggles. [1] [2] |
| Skin Protection | Chemical-Resistant Gloves | Impervious gloves, such as nitrile or neoprene, should be worn. Always inspect gloves for integrity before use and change them immediately if contaminated. [1] |
| Lab Coat | A full-sleeved lab coat is required to protect skin and personal clothing from contamination. | |
| Respiratory Protection | Use in a Well-Ventilated Area | All handling of this chemical should occur in a certified chemical fume hood to minimize inhalation exposure. [2] |
| Respirator (if necessary) | If ventilation is inadequate or if aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge should be used. | |

Safe Handling and Operational Plan

A systematic approach to handling this chemical is crucial for minimizing risk. The following workflow outlines the key steps for safe usage in a laboratory setting.

Workflow for Safe Handling of 6-Isopropyl-2-methylpyrimidin-4-amine

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com